

Liquid chromatography methods for Saricandin analysis

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Note on Analyte Name

The initial search for "**Saricandin**" did not yield specific liquid chromatography methods. Based on the similarity of the name, this document provides detailed application notes and protocols for the analysis of Sarecycline. A summary for Sarcophine is also included as a potential alternative.

Application Notes: Sarecycline Analysis by UPLC-MS/MS

Introduction

Sarecycline is a narrow-spectrum tetracycline-class antibiotic used for the treatment of acne vulgaris. Accurate and sensitive quantification of Sarecycline in biological matrices is crucial for pharmacokinetic studies and drug development. This application note describes a validated Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the determination of Sarecycline in rat plasma.

Method Summary

A rapid, sensitive, and selective UPLC-MS/MS method was developed and validated for the quantification of Sarecycline in rat plasma. The method utilizes a simple protein precipitation for sample preparation and a gradient elution on a reversed-phase column for chromatographic



separation. Detection is performed using a triple quadrupole mass spectrometer in positive electrospray ionization mode with multiple reaction monitoring (MRM).

Quantitative Data

The following tables summarize the key quantitative parameters of the validated UPLC-MS/MS method for Sarecycline analysis.

Table 1: Chromatographic and Mass Spectrometric Conditions

Parameter	Value
Chromatography	
Instrument	ACQUITY UPLC
Column	ACQUITY UPLC HSS T3 (2.1 \times 100 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Methanol
Flow Rate	Gradient
Injection Volume	Not Specified
Column Temperature	Not Specified
Mass Spectrometry	
Instrument	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (Sarecycline)	m/z 488.19 → 410.14[1]
MRM Transition (IS - Poziotinib)	m/z 492.06 → 354.55[1]

Table 2: Method Validation Parameters



Parameter	Result
Linearity Range	1–1,000 ng/mL[1]
Lower Limit of Quantification (LLOQ)	1 ng/mL[1]
Mean Recovery (Sarecycline)	82.46% - 95.85%[1]
Mean Recovery (IS - Poziotinib)	82.46% - 95.85%[1]
Intra-day Precision (RSD)	3.24% - 13.36%[1]
Inter-day Precision (RSD)	3.24% - 13.36%[1]
Accuracy	105.26% - 109.75%[1]

Experimental Protocols

1. Stock and Working Solution Preparation

- Stock Solution (1 mg/mL): Accurately weigh and dissolve Sarecycline in methanol to obtain a final concentration of 1 mg/mL.
- Working Solutions: Prepare serial dilutions of the stock solution with methanol to obtain working solutions of desired concentrations.
- Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve Poziotinib (Internal Standard) in methanol to obtain a final concentration of 1 mg/mL.
- IS Working Solution: Dilute the IS stock solution with methanol to the final working concentration.

2. Sample Preparation (Protein Precipitation)

- Pipette 50 μL of rat plasma into a 1.5 mL microcentrifuge tube.
- Add 10 μL of the IS working solution.
- Add 150 μL of methanol to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.



- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to an autosampler vial for UPLC-MS/MS analysis.

3. UPLC-MS/MS Analysis

- Set up the UPLC-MS/MS system with the conditions specified in Table 1.
- Equilibrate the column with the initial mobile phase composition.
- · Inject the prepared sample onto the column.
- Acquire data in MRM mode for Sarecycline and the internal standard.

Visualization



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Caption: UPLC-MS/MS workflow for Sarecycline analysis in rat plasma.

Application Notes: Sarcophine Analysis by HPLC Introduction

Sarcophine is a cembranoid diterpene isolated from soft corals of the genus Sarcophyton. It has demonstrated potential cancer chemopreventive activity. This application note outlines a validated High-Performance Liquid Chromatography (HPLC) method for the quantitative determination of sarcophine in organic extracts of Sarcophyton species.

Method Summary

An accurate, reproducible, and sensitive reversed-phase HPLC (RP-HPLC) method with UV detection was developed for the quantification of sarcophine. The method utilizes an isocratic



elution on an ODS (C18) column.

Quantitative Data

Table 3: Chromatographic Conditions for Sarcophine Analysis

Parameter	Value
Chromatography	
Instrument	HPLC with UV Detector
Column	ODS (Octadecylsilane)[2]
Mobile Phase	70% Acetonitrile in Deionized Water (pH adjusted to 3.5 with phosphoric acid)[2]
Flow Rate	1.5 mL/min[2]
Detection Wavelength	220 nm[2]
Injection Volume	Not Specified
Column Temperature	Not Specified

Experimental Protocols

1. Standard Solution Preparation

- Stock Solution: Prepare a stock solution of purified sarcophine in a suitable organic solvent (e.g., acetonitrile or methanol) at a known concentration.
- Working Solutions: Prepare a series of working standard solutions by diluting the stock solution to create a calibration curve.

2. Sample Preparation (Organic Extract)

• The specific details of the extraction of sarcophine from the soft coral are not provided in the search result. A general procedure would involve homogenization of the coral tissue followed by extraction with an appropriate organic solvent (e.g., dichloromethane, ethyl acetate).



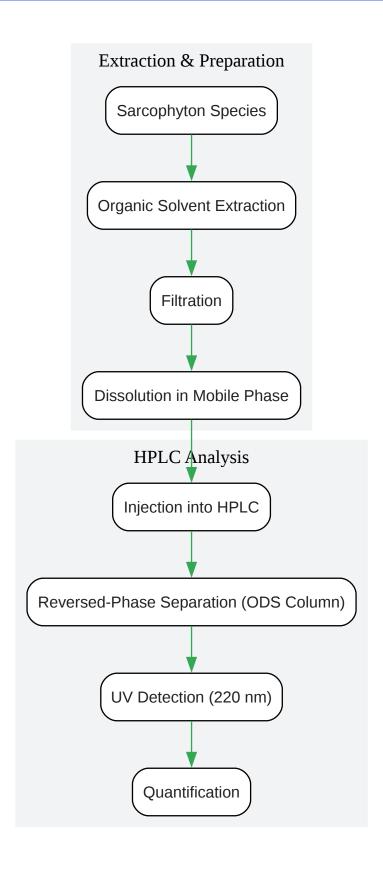
 The crude extract should be filtered and then dissolved in the mobile phase for HPLC analysis.

3. HPLC Analysis

- Set up the HPLC system according to the parameters in Table 3.
- Equilibrate the ODS column with the mobile phase.
- Inject the prepared sample extract and standard solutions.
- Monitor the absorbance at 220 nm to detect and quantify sarcophine based on the retention time and peak area relative to the calibration curve.

Visualization





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Caption: Workflow for the extraction and HPLC analysis of Sarcophine.



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References

- 1. researchgate.net [researchgate.net]
- 2. HPLC method for the quantitative determination of sarcophine, a source of cembranoids with cancer chemopreventive activity PubMed [pubmed.ncbi.nlm.nih.gov]
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